

Technical Support Center: IGF-1R Inhibitor (Linsitinib/OSI-906)

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Compound of Interest

Compound Name: IGF-1R inhibitor-4

Cat. No.: B10804278

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This technical support guide provides essential information for researchers, scientists, and drug development professionals working with the IGF-1R inhibitor Linsitinib (OSI-906), focusing on its solubility and stability in Dimethyl Sulfoxide (DMSO).

Frequently Asked Questions (FAQs)

Q1: What is the expected solubility of Linsitinib (OSI-906) in DMSO?

A1: The solubility of Linsitinib in DMSO is consistently reported to be high, though the exact value can vary between suppliers. Generally, you can expect to prepare stock solutions in the range of 20 mg/mL to over 96 mg/mL.^{[1][2][3]} It is always recommended to consult the certificate of analysis provided with your specific batch of the compound.

Q2: My Linsitinib (OSI-906) is not dissolving completely in DMSO at the expected concentration. What should I do?

A2: If you encounter solubility issues, consider the following troubleshooting steps:

- Warm the solution: Gently warm the vial at 37°C for about 10 minutes.^[4]
- Use sonication: Place the vial in an ultrasonic bath for a short period to aid dissolution.^{[2][4]}
- Ensure DMSO quality: Use fresh, high-purity, anhydrous DMSO. DMSO is hygroscopic (absorbs moisture from the air), and the presence of water can significantly decrease the solubility of many compounds.^{[1][5]}

Q3: How should I store the solid Linsitinib (OSI-906) compound?

A3: Solid Linsitinib should be stored at -20°C under desiccating conditions.^[3] When stored properly, the solid powder is stable for several years.^{[2][3]}

Q4: What are the recommended storage conditions for a Linsitinib (OSI-906) stock solution in DMSO?

A4: DMSO stock solutions of Linsitinib should be stored at -20°C or -80°C.^{[2][4]} For long-term storage, -80°C is preferable.^[2] It is advisable to aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles. Under proper storage conditions, the DMSO solution can be stable for several months to a year.^{[2][4]}

Q5: Can I store diluted aqueous solutions of Linsitinib (OSI-906)?

A5: It is generally not recommended to store aqueous solutions of Linsitinib for more than one day.^[3] For experiments requiring aqueous dilutions, it is best to prepare them fresh from the DMSO stock solution on the day of use.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitate forms after dissolving	The solubility limit has been exceeded, or the DMSO has absorbed water.	Try warming the solution or using sonication. If the precipitate persists, you may need to prepare a new, less concentrated stock solution using fresh, anhydrous DMSO.
Inconsistent experimental results	Degradation of the compound due to improper storage or multiple freeze-thaw cycles.	Prepare fresh stock solutions from solid compound. Aliquot stock solutions to minimize freeze-thaw cycles. Always use a consistent lot of the inhibitor for a series of related experiments.
Difficulty achieving high concentration	Variation in the purity or crystalline form of the compound between batches or suppliers.	Refer to the supplier-specific solubility data. If a higher concentration is necessary, gentle warming and sonication can be attempted. ^[4] If unsuccessful, a lower concentration stock may need to be used.

Quantitative Data Summary

The following tables summarize the solubility and stability data for Linsitinib (OSI-906) in DMSO as reported by various suppliers.

Table 1: Solubility of Linsitinib (OSI-906) in DMSO

Supplier	Reported Solubility (mg/mL)	Reported Solubility (mM)	Notes
Selleck Chemicals	84 mg/mL[1]	199.29 mM[1]	Recommends using fresh DMSO as moisture can reduce solubility.[1]
TargetMol	96 mg/mL[2]	227.76 mM[2]	Recommends sonication to aid dissolution.[2]
APExBIO	≥21.08 mg/mL	>10 mM[4]	Suggests warming at 37°C and/or sonication for higher concentrations.[4]
Abcam	Soluble to 50 mM	50 mM	Recommends ultrasonic treatment and using newly opened DMSO.[5]
Cayman Chemical	20 mg/mL[3]	~47.4 mM	
MedChemExpress	50 mg/mL[5]	118.63 mM[5]	

Table 2: Storage and Stability of Linsitinib (OSI-906)

Form	Storage Temperature	Reported Stability
Solid Powder	-20°C[2][3][4]	≥4 years[3]
In DMSO	-20°C[4]	Several months[4]
In DMSO	-80°C[2]	Up to 1 year[2]

Experimental Protocols

Protocol 1: Preparation of a 10 mM Linsitinib (OSI-906) Stock Solution in DMSO

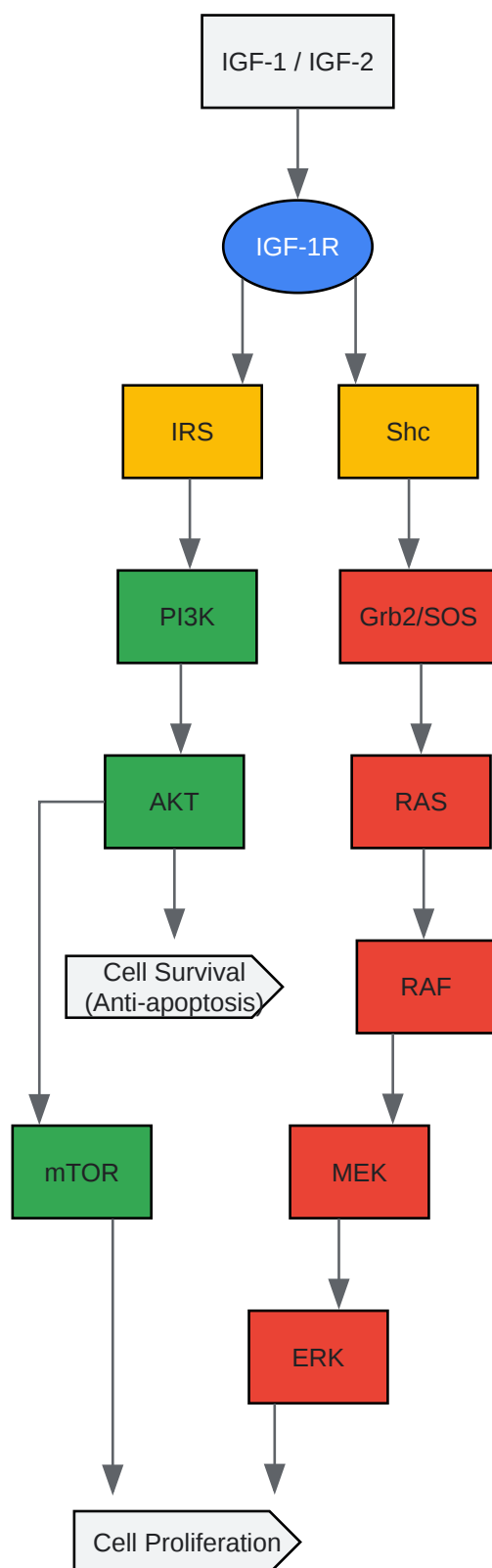
Materials:

- Linsitinib (OSI-906) solid powder (Molecular Weight: 421.49 g/mol)
- Anhydrous, high-purity DMSO
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Sonicator bath (optional)
- Water bath at 37°C (optional)

Procedure:

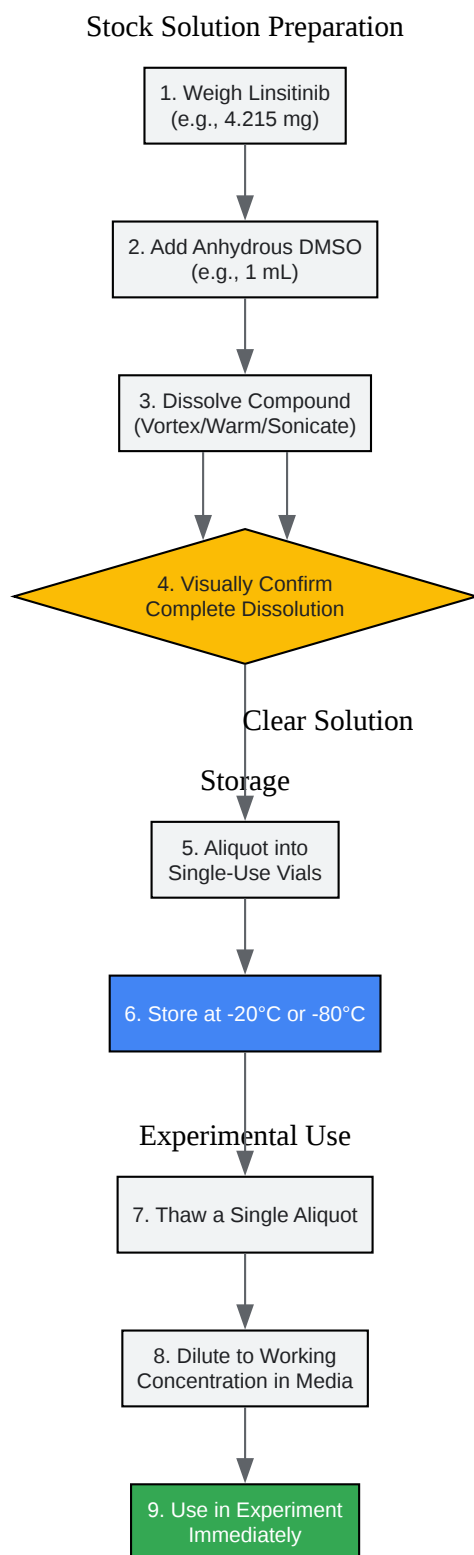
- Calculate the required mass: To prepare 1 mL of a 10 mM stock solution, you will need 4.215 mg of Linsitinib. The calculation is as follows:
 - $\text{Mass (mg)} = \text{Molarity (mol/L)} * \text{Volume (L)} * \text{Molecular Weight (g/mol)} * 1000$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} * 0.001 \text{ L} * 421.49 \text{ g/mol} * 1000 = 4.215 \text{ mg}$
- Weigh the compound: Accurately weigh 4.215 mg of Linsitinib powder and place it in a sterile vial.
- Add DMSO: Add 1 mL of anhydrous DMSO to the vial.
- Dissolve the compound: Tightly cap the vial and vortex thoroughly. If the compound does not fully dissolve, you can warm the vial in a 37°C water bath for 10 minutes and/or place it in a sonicator bath until the solution is clear.[\[4\]](#)
- Storage: Once fully dissolved, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. Store the aliquots at -20°C or -80°C.

Visualizations



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Caption: Simplified IGF-1R signaling pathway leading to cell proliferation and survival.



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Caption: Workflow for preparing and storing a Linsitinib (OSI-906) DMSO stock solution.

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